

Technical Safety & Handling Guide: 3-Chloro-4-iodoisoquinoline

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Compound of Interest

Compound Name: 3-Chloro-4-iodoisoquinoline

CAS No.: 2375269-97-7

Cat. No.: B2411783

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CAS: 2375269-97-7 | Strategic Reagent for Orthogonal Cross-Coupling[1]

Part 1: Executive Summary & Scientific Context

3-Chloro-4-iodoisoquinoline is a halogenated heterocyclic intermediate primarily utilized in medicinal chemistry as a scaffold for "orthogonal functionalization." Its value lies in the differential reactivity of its two halogen substituents: the C4-iodine bond is significantly more labile and reactive toward oxidative addition by palladium(0) catalysts than the C3-chlorine bond. This allows researchers to sequentially install different functional groups—first at the C4 position (via Suzuki, Sonogashira, or Heck coupling) and subsequently at the C3 position.

However, this specific reactivity profile necessitates precise handling. The C4-I bond is photolabile (light-sensitive), and the basic nitrogen of the isoquinoline ring (pKa ~5.4) makes the compound susceptible to salt formation with acidic impurities. This guide synthesizes safety data (SDS) with practical laboratory protocols to ensure both researcher safety and compound integrity.

Part 2: Chemical Identity & Physical Properties

Verification of chemical identity is the first step in any safety protocol. Ensure your container matches the following specifications.

Property	Specification	Notes for Researchers
Chemical Name	3-Chloro-4-iodoisoquinoline	
CAS Number	2375269-97-7	Note: CAS may vary by region/vendor; verify structure. [1]
Molecular Formula	C ₉ H ₅ ClIN	
Molecular Weight	289.50 g/mol	
Physical State	Solid (Powder/Crystalline)	Typically off-white to pale yellow. [1]
Solubility	DMSO, DMF, DCM, Chloroform	Sparingly soluble in water/hexanes. [1]
Stability	Light Sensitive	CRITICAL: Store in amber vials or foil-wrapped containers. [1]

Part 3: Hazard Identification (SDS Core)

Based on GHS (Globally Harmonized System) classifications for halogenated isoquinolines. Always consult the specific vendor SDS for batch-specific impurities.

GHS Classification[\[1\]](#)

- Signal Word: WARNING
- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.

- Specific Target Organ Toxicity (Single Exposure) (Category 3): May cause respiratory irritation.

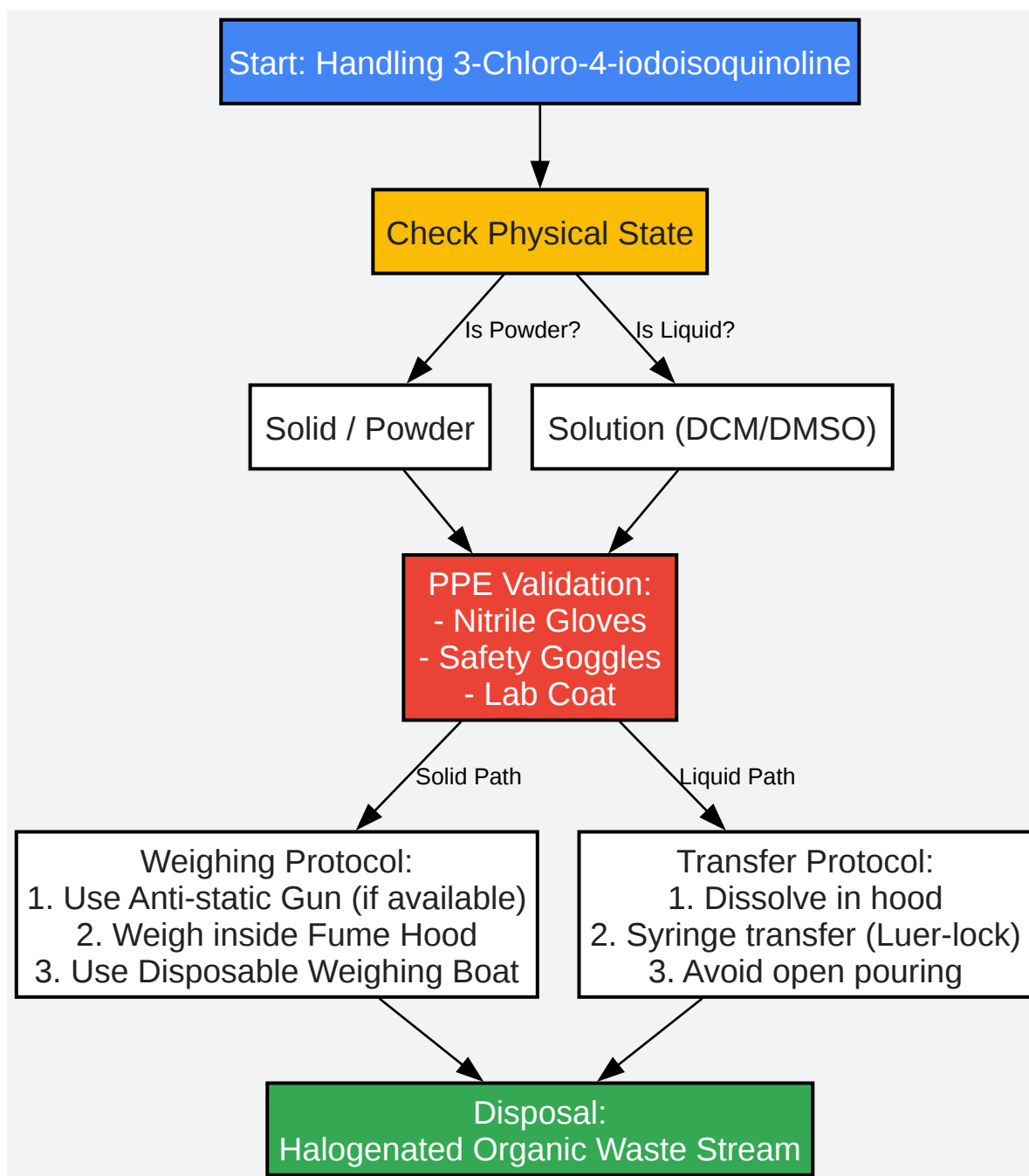
Hazard Statements (H-Codes) & Precautionary Statements (P-Codes)

Code	Statement	Actionable Protocol
H302	Harmful if swallowed	Do not eat/drink in the lab. [1] Wash hands immediately after doffing gloves.
H315	Causes skin irritation	PPE: Nitrile gloves (min 0.11mm thickness). [1] Double glove if handling solutions >0.1 M.
H319	Causes serious eye irritation	PPE: Chemical safety goggles (ANSI Z87.1). [1] Face shield required if working with >5g.
H335	May cause respiratory irritation	Engineering Control: All weighing and transfer must occur inside a certified fume hood. [1]
P261	Avoid breathing dust/fume	Use a micro-spatula for weighing to minimize dust generation. [1]
P305+	IF IN EYES: Rinse cautiously	Locate the nearest eyewash station before starting the experiment. [1]

Part 4: Safe Handling & Storage Protocols

The "Self-Validating" Handling Workflow

Trustworthiness in safety comes from reproducible workflows. Follow this decision tree to minimize exposure.



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Figure 1: Decision tree for safe handling based on physical state. Note the critical control point at "PPE Validation" before any manipulation.

Storage Requirements

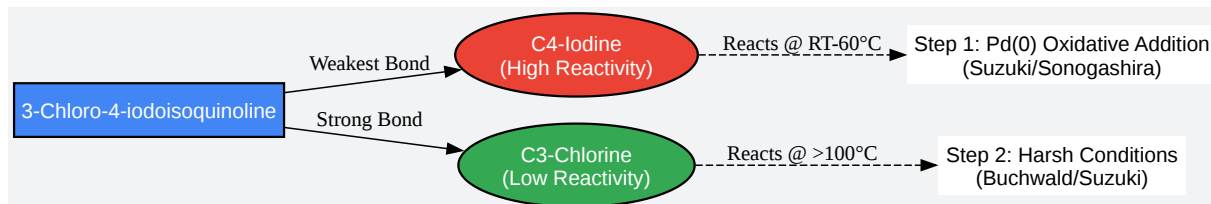
- Temperature: 2–8°C (Refrigerate).

- Atmosphere: Store under inert gas (Argon or Nitrogen) if storing for >1 month to prevent oxidative degradation of the C-I bond.
- Light: Strictly light-sensitive. Wrap container in aluminum foil or use amber glass. Iodine liberation (indicated by purple/brown discoloration) suggests decomposition.

Part 5: Strategic Application (The "Why")

Understanding the chemical behavior helps predict safety risks. The C4-Iodine bond is the "soft" electrophile, while the C3-Chlorine is the "hard" electrophile.

- Reactivity Implication: In a Suzuki-Miyaura coupling, the iodine will react first.
- Safety Implication: Because the C-I bond is weaker (bond dissociation energy ~65 kcal/mol vs ~95 kcal/mol for C-Cl), it is more prone to homolytic cleavage by light or heat, generating radical species. Avoid heating the neat solid >50°C.



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Figure 2: Orthogonal reactivity map. The C4-Iodine is the primary site of reactivity and instability.

Part 6: Emergency Response

- In Case of Spill:
 - Evacuate the immediate area if dust is airborne.
 - Don full PPE (including N95/P100 respirator if outside a hood).

- Cover spill with an inert absorbent (vermiculite or sand).
- Sweep into a bag marked "Hazardous Waste - Toxic Solids."
- Clean area with soap and water; do not use bleach (potential reaction with amines).
- First Aid:
 - Eye Contact: Rinse immediately with water for 15 minutes, lifting eyelids.[2] Consult an ophthalmologist.
 - Skin Contact: Wash with soap and water.[2] If redness persists, seek medical attention.
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Call a Poison Control Center immediately.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 162696991, 3-Chloro-6-iodoisoquinoline (Isomer Analog). Retrieved from [[Link](#)]
- Organic Chemistry Portal (2024).Synthesis of Isoquinolines and Cross-Coupling Strategies. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. Retrieved from [[Link](#)]

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Sources

- 1. Isoquinoline (CAS 119-65-3) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 2. fishersci.fi [fishersci.fi]

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